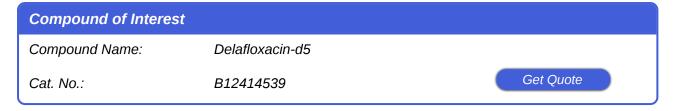


Application Notes and Protocols for UPLC-MS/MS Assay of Delafloxacin

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These application notes provide a comprehensive guide for the quantitative bioanalysis of Delafloxacin in biological matrices, specifically plasma, using Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS). The described method is intended for researchers, scientists, and professionals involved in drug development and pharmacokinetic studies.

Introduction

Delafloxacin is a fluoroquinolone antibiotic effective against a broad spectrum of bacteria, including methicillin-resistant Staphylococcus aureus (MRSA). Accurate and sensitive bioanalytical methods are crucial for pharmacokinetic and toxicokinetic assessments during its development and clinical use. This document outlines a validated UPLC-MS/MS method for the determination of Delafloxacin in plasma.

Experimental Workflow

The overall experimental workflow for the bioanalysis of Delafloxacin is depicted below.





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